

Technical Support Center: BC 197 Vehicle Solution Preparation and Best Practices

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Compound of Interest		
Compound Name:	BC 197	
Cat. No.:	B1667838	Get Quote

Welcome to the technical support center for **BC 197**, a selective cholecystokinin-B (CCK-B) receptor agonist. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the preparation of vehicle solutions and best practices for experimental use. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **BC 197** and what are its basic properties?

A1: **BC 197** is a selective CCK-B receptor agonist. Its chemical formula is C60H81N11O17S, and it has a molecular weight of 1260.43.[1] The CAS number for **BC 197** is 115295-08-4.[1] It is typically supplied as a powder.

Q2: What is the general solubility of **BC 197**?

A2: The solubility of **BC 197** is generally low in aqueous solutions. One supplier notes that a concentration of less than 1 mg/mL should be considered slightly soluble or insoluble.[1] Due to its peptidic nature, solubility can be challenging and often requires specific solvents or cosolvents.

Q3: How should I store **BC 197**?



A3: For long-term storage, the powder form of **BC 197** should be kept at -20°C for up to three years. Once dissolved in a solvent, the solution should be stored at -80°C for up to two years to maintain stability.[1] It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q4: What is the mechanism of action for **BC 197**?

A4: As a selective CCK-B receptor agonist, **BC 197** binds to and activates the cholecystokinin B receptor, which is a G-protein coupled receptor (GPCR). This activation triggers a cascade of intracellular signaling pathways.[2]

Experimental Protocols & Data Presentation General Protocol for Preparing a BC 197 Stock Solution

Given the limited specific solubility data for **BC 197**, a general approach for dissolving peptidic compounds is recommended. Researchers should always perform small-scale solubility tests before preparing a large stock solution.

Materials:

- **BC 197** powder
- Dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free water or phosphate-buffered saline (PBS)
- Vortex mixer
- Sterile, low-protein binding microcentrifuge tubes

Procedure:

- Initial Solubilization in DMSO:
 - To prepare a high-concentration stock solution (e.g., 10 mM), first dissolve the BC 197 powder in a small amount of 100% DMSO.



- \circ For example, to make a 10 mM stock solution of **BC 197** (MW: 1260.43 g/mol), dissolve 1.26 mg of **BC 197** in 100 μ L of DMSO.
- Vortex gently until the powder is completely dissolved. Sonication in a water bath for a few minutes can aid in dissolution if needed.
- Dilution for Working Solutions:
 - For in vitro experiments, the DMSO stock solution can be serially diluted with the appropriate cell culture medium or buffer (e.g., PBS) to the final desired concentration.
 - Important: To avoid precipitation, add the DMSO stock solution to the aqueous buffer dropwise while gently vortexing. The final concentration of DMSO in the working solution should be kept low (typically <0.5%) to minimize solvent toxicity to cells.
 - For in vivo experiments, further dilution of the DMSO stock with a vehicle such as sterile saline is common. However, the final DMSO concentration must be carefully controlled to avoid toxicity in animal models. Alternative co-solvents like polyethylene glycol (PEG) or cyclodextrins may be considered to improve solubility and reduce the need for high concentrations of DMSO.

Ouantitative Data Summary

Property	Value	Citation
Molecular Weight	1260.43 g/mol	[1]
CAS Number	115295-08-4	[1]
Solubility (General)	< 1 mg/mL in aqueous solutions	[1]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (In Solvent)	-80°C for up to 2 years	[1]

Troubleshooting Guide

Issue 1: BC 197 powder is not dissolving in the chosen solvent.

Troubleshooting & Optimization





- Question: I am having trouble dissolving the BC 197 powder. What can I do?
- Answer:
 - Increase Sonication Time: Gently sonicate the solution in a water bath for 5-10 minutes.
 Avoid excessive heating.
 - Try a Different Solvent: If you are using an aqueous buffer directly, this is unlikely to work.
 Start with a small amount of an organic solvent like DMSO.
 - Gentle Warming: Warm the solution briefly to 37°C to aid dissolution. However, be cautious as prolonged heating can degrade the peptide.

Issue 2: The **BC 197** solution is precipitating after dilution with an aqueous buffer.

- Question: My BC 197 solution was clear in DMSO, but a precipitate formed when I diluted it with my cell culture medium. How can I prevent this?
- Answer:
 - Slower Dilution: Add the DMSO stock solution to the aqueous buffer very slowly, drop-bydrop, while continuously and gently vortexing. This helps to prevent localized high concentrations that can lead to precipitation.
 - Lower the Final Concentration: The desired final concentration of BC 197 may be above its solubility limit in the final buffer. Try working with a lower final concentration.
 - Use a Co-solvent: For in vivo preparations, consider using a co-solvent system. A common vehicle for poorly soluble compounds is a mixture of DMSO, PEG400, and saline. The optimal ratio will need to be determined empirically.
 - Check the pH of the Buffer: The solubility of peptides can be pH-dependent. Ensure the pH of your final solution is compatible with BC 197.

Issue 3: Inconsistent experimental results when using a freshly prepared **BC 197** solution.

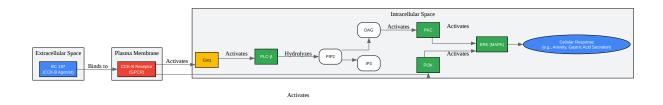
 Question: I am observing variability in my experimental results even with freshly prepared solutions. What could be the cause?



· Answer:

- Incomplete Dissolution: Ensure that the BC 197 is completely dissolved in the stock solution. Even a small amount of undissolved material can lead to inaccurate concentrations. Centrifuge the stock solution at high speed and use the supernatant for dilutions.
- Adsorption to Plastics: Peptides can adsorb to the surface of standard plastic tubes. Use low-protein binding tubes for storing and preparing your BC 197 solutions.
- Solution Instability: While the stock solution is stable at -80°C, the working solution in your experimental buffer may not be stable for long periods at room temperature or 37°C.
 Prepare working solutions fresh for each experiment and use them promptly.

Visualizations CCK-B Receptor Signaling Pathway

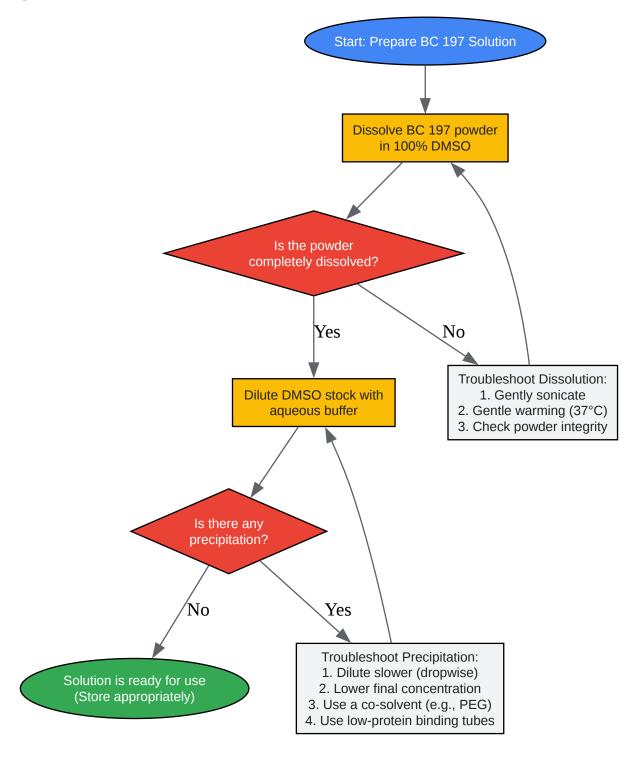


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Caption: CCK-B Receptor Signaling Pathway Activation by **BC 197**.



Troubleshooting Workflow for BC 197 Solution Preparation



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Caption: Workflow for troubleshooting **BC 197** solution preparation.



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- 2. In vivo binding affinities of cholecystokinin agonists and antagonists determined using the selective CCKB agonist [3H]pBC 264 PubMed [pubmed.ncbi.nlm.nih.gov]
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